

Application Notes and Protocols: IL-15-IN-1 Cell-Based Assay Development

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Compound of Interest

Compound Name: IL-15-IN-1

Cat. No.: B15609795

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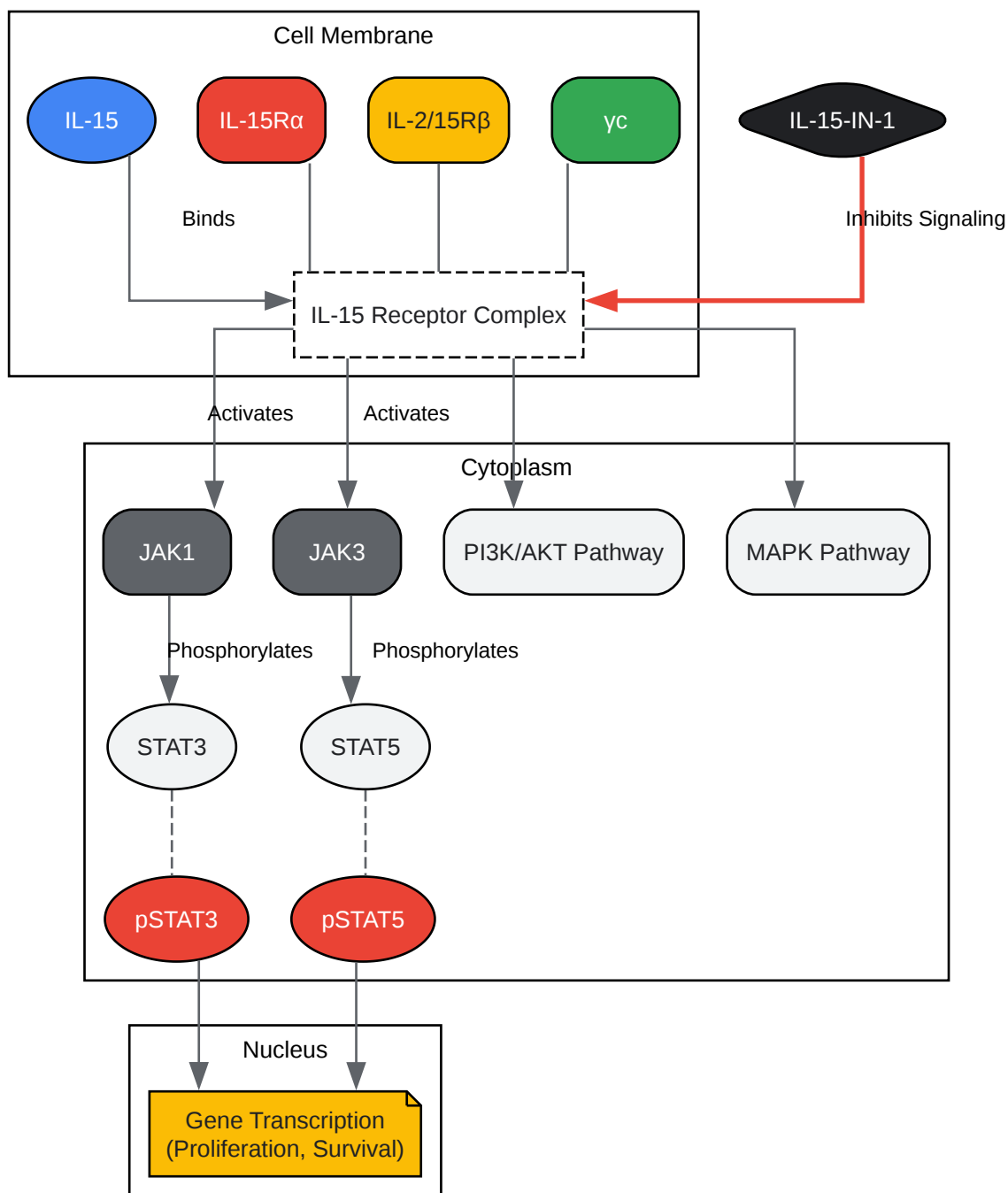
For Researchers, Scientists, and Drug Development Professionals

Introduction

Interleukin-15 (IL-15) is a pleiotropic cytokine that plays a critical role in the development, proliferation, and activation of various immune cells, including natural killer (NK) cells and T cells.[1][2] Its signaling is mediated through a heterotrimeric receptor complex, which includes the IL-15 receptor alpha (IL-15R α), the IL-2/IL-15 receptor beta (CD122), and the common gamma chain (γ c, CD132).[1][3][4][5] Dysregulation of the IL-15 pathway has been implicated in various autoimmune diseases and cancers, making it a compelling target for therapeutic intervention. **IL-15-IN-1** is a potent and selective inhibitor of IL-15-dependent cell proliferation.[6] This document provides detailed application notes and protocols for the development of robust cell-based assays to characterize the activity of **IL-15-IN-1** and other potential IL-15 inhibitors.

IL-15 Signaling Pathway

Upon binding to its receptor complex, IL-15 activates several downstream signaling cascades, primarily the Janus kinase/signal transducer and activator of transcription (JAK/STAT) pathway. Specifically, JAK1 and JAK3 are activated, leading to the phosphorylation of STAT3 and STAT5.[1][2][3][5] Phosphorylated STATs form dimers, translocate to the nucleus, and induce the transcription of target genes involved in cell proliferation, survival, and effector functions.[2][5] Other activated pathways include the Phosphoinositide 3-kinase (PI3K)/AKT and Mitogen-activated protein kinase (MAPK) pathways.[3]



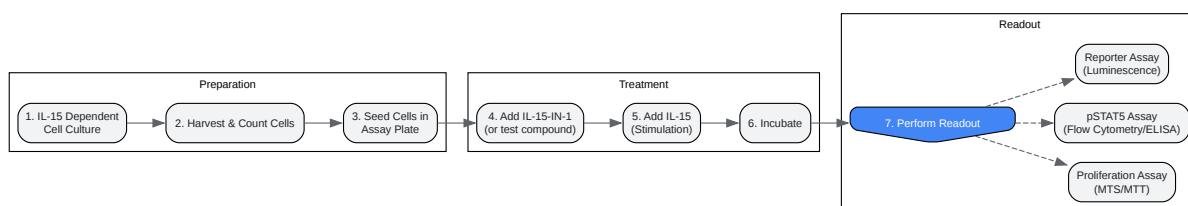
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Figure 1: IL-15 Signaling Pathway and Point of Inhibition.

Assay Development Guide

A robust and reproducible cell-based assay is crucial for the characterization of IL-15 inhibitors. The following sections detail protocols for three distinct assay formats: a cell proliferation assay, a STAT5 phosphorylation assay, and a reporter gene assay.

Experimental Workflow Overview



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